

Stability and storage conditions for 6-Amino-benzoxazole-2-thiol

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Compound of Interest

Compound Name: 6-Amino-benzoxazole-2-thiol

Cat. No.: B1283114

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Technical Support Center: 6-Amino-benzoxazole-2-thiol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and proper storage of **6-Amino-benzoxazole-2-thiol**. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring the reliability of experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **6-Amino-benzoxazole-2-thiol**?

A1: To ensure the long-term stability of **6-Amino-benzoxazole-2-thiol**, it is recommended to store the compound at 4°C, protected from light, and under an inert atmosphere, such as nitrogen. It should be kept in a tightly sealed container in a dry and cool place.

Q2: How sensitive is **6-Amino-benzoxazole-2-thiol** to environmental factors?

A2: **6-Amino-benzoxazole-2-thiol** is susceptible to degradation from exposure to light, moisture, and strong oxidizing agents. The thiol group is particularly prone to oxidation, which can lead to the formation of disulfide impurities. The benzoxazole ring may undergo hydrolysis under acidic conditions.

Q3: I've noticed a change in the color of my **6-Amino-benzoxazole-2-thiol** sample. What could be the cause?

A3: A change in color, such as yellowing or darkening, can be an indication of degradation. This may be caused by oxidation of the thiol group or other decomposition pathways initiated by exposure to light, air, or improper storage temperatures. It is advisable to verify the purity of the sample using a suitable analytical method, such as HPLC, before proceeding with experiments.

Q4: What are the potential degradation products of **6-Amino-benzoxazole-2-thiol**?

A4: Based on the structure, potential degradation products can arise from oxidation of the thiol group to form a disulfide dimer. Additionally, hydrolysis of the benzoxazole ring can occur, particularly under acidic conditions, leading to the formation of the corresponding aminophenol derivative.

Q5: What is the expected shelf life of **6-Amino-benzoxazole-2-thiol**?

A5: The shelf life of **6-Amino-benzoxazole-2-thiol** is highly dependent on the storage conditions. When stored as recommended (4°C, protected from light, under inert atmosphere), the compound is expected to remain stable for an extended period. However, for critical applications, it is recommended to re-analyze the purity of the compound if it has been stored for more than a year or if there are any visible signs of degradation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	<ol style="list-style-type: none">Verify the purity of your 6-Amino-benzoxazole-2-thiol sample using the provided HPLC protocol.Ensure the compound is stored under the recommended conditions (4°C, protected from light, inert atmosphere).Prepare fresh solutions for each experiment.
Poor solubility of the compound	Formation of insoluble degradation products (e.g., disulfide dimer).	<ol style="list-style-type: none">Attempt to dissolve a small amount in a suitable organic solvent (e.g., DMSO, DMF).If solubility issues persist, it is a strong indicator of degradation. The purity should be checked via HPLC.
Appearance of new peaks in HPLC analysis	The compound has degraded.	<ol style="list-style-type: none">Compare the chromatogram with a reference standard if available.Based on the retention time, the new peaks could correspond to degradation products such as the disulfide dimer or hydrolyzed species.Refer to the degradation pathway diagram for potential structures.

Data Presentation

The following table summarizes the expected stability of **6-Amino-benzoxazole-2-thiol** under various forced degradation conditions. This data is based on studies of structurally similar compounds and serves as a guide for understanding its potential liabilities.

Stress Condition	Reagent/Condition	Time	Expected Degradation (%)	Major Degradation Product(s)
Acidic Hydrolysis	0.1 M HCl	24 hours	10 - 15%	2,4-Diamino-5-mercaptophenol (from ring opening)
Basic Hydrolysis	0.1 M NaOH	24 hours	5 - 10%	Ring-opened products
Oxidative	3% H ₂ O ₂	12 hours	15 - 20%	Disulfide Dimer
Thermal	60°C	48 hours	< 5%	Minor unspecified degradants
Photolytic	UV light (254 nm)	24 hours	5 - 10%	Photodegradation products

Experimental Protocols

Stability-Indicating HPLC Method

This protocol describes a High-Performance Liquid Chromatography (HPLC) method suitable for assessing the purity of **6-Amino-benzooxazole-2-thiol** and separating it from its potential degradation products.

Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
- Mobile Phase:
 - A: 0.1% Formic acid in Water
 - B: Acetonitrile
- Gradient:

- 0-5 min: 10% B
- 5-20 min: 10% to 90% B
- 20-25 min: 90% B
- 25-30 min: 10% B
- Flow Rate: 1.0 mL/min
- Detection: UV at 280 nm
- Injection Volume: 10 µL
- Column Temperature: 30°C

Sample Preparation:

- Prepare a stock solution of **6-Amino-benzooxazole-2-thiol** at a concentration of 1 mg/mL in a mixture of acetonitrile and water (1:1).
- For analysis, dilute the stock solution to a final concentration of 0.1 mg/mL with the mobile phase.

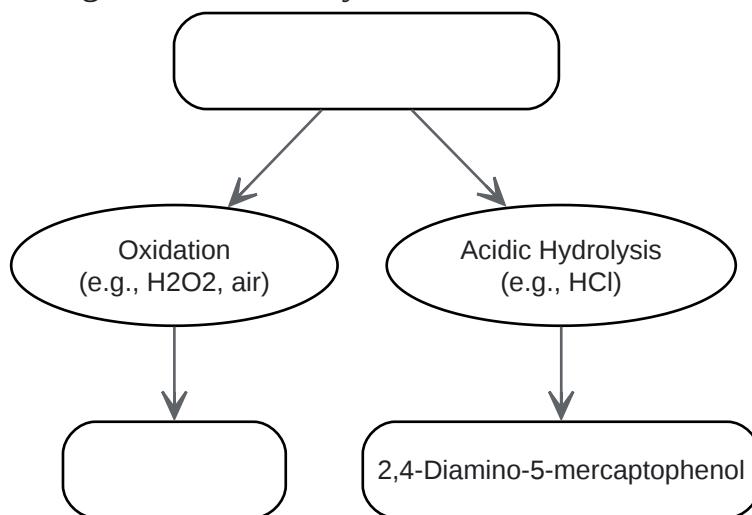
Mandatory Visualization



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Caption: Workflow for proper storage and handling of **6-Amino-benzooxazole-2-thiol**.

Potential Degradation Pathway of 6-Amino-benzooxazole-2-thiol

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Caption: Potential degradation pathways for **6-Amino-benzooxazole-2-thiol**.

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